

Demethylagrimonolide 6-O-glucoside: A Technical Overview of an Elusive Compound

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Demethylagrimonolide 6-O-glucoside*

Cat. No.: *B14762567*

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For Researchers, Scientists, and Drug Development Professionals

Demethylagrimonolide 6-O-glucoside, a natural product with the chemical formula $C_{23}H_{26}O_{10}$, remains a compound of significant interest yet limited documented research. Despite its availability from specialized chemical suppliers, a comprehensive public-domain repository of its physicochemical properties, biological activities, and associated experimental protocols is notably absent. This guide serves to consolidate the known information and highlight the current knowledge gaps, providing a foundational resource for researchers initiating studies on this molecule.

Physicochemical Properties: A Summary of Known Data

Quantitative data regarding the physicochemical properties of **Demethylagrimonolide 6-O-glucoside** is sparse. The fundamental molecular details have been established and are presented below. However, critical experimental parameters such as melting point and solubility in common laboratory solvents have not been publicly reported, necessitating empirical determination by researchers.

Property	Value	Source
CAS Number	1257408-55-1	Commercial Suppliers
Molecular Formula	C ₂₃ H ₂₆ O ₁₀	Ambeed, MedChemExpress
Molecular Weight	462.45 g/mol	Ambeed, MedChemExpress
Purity (typical)	≥97.0% (HPLC)	Commercial Suppliers

Note: The lack of comprehensive spectral data (¹H NMR, ¹³C NMR, IR, UV-Vis) in publicly accessible databases presents a significant challenge for unambiguous identification and characterization. Researchers will need to perform these analyses independently.

Biological Activity and Signaling Pathways: An Uncharted Territory

To date, there are no specific studies detailing the biological activities or elucidating the mechanism of action of **Demethylagrimonolide 6-O-glucoside** in the public domain. While many glycosylated natural products exhibit a wide range of pharmacological effects, including antioxidant, anti-inflammatory, anti-cancer, anti-diabetic, and neuroprotective activities, the specific profile of this compound remains to be investigated.

Given the absence of experimental data on its biological targets and signaling pathway modulation, no diagrams can be generated at this time. Future research should focus on screening **Demethylagrimonolide 6-O-glucoside** in various in vitro and in vivo models to uncover its potential therapeutic applications.

Experimental Protocols: A Call for Method Development

The absence of published research on **Demethylagrimonolide 6-O-glucoside** extends to a lack of specific experimental protocols for its isolation, purification, and biological evaluation. Researchers will need to adapt general methodologies used for other natural product glycosides.

General Workflow for Future Investigation

For scientists embarking on the study of this compound, a logical experimental workflow would be as follows:

Caption: Proposed experimental workflow for the characterization of **Demethylagrimonolide 6-O-glucoside**.

Conclusion and Future Directions

Demethylagrimonolide 6-O-glucoside represents a frontier in natural product research. While its basic molecular identity is known, its physicochemical properties and biological functions are yet to be defined. This technical guide underscores the significant opportunities for novel discoveries related to this compound. The immediate priorities for the scientific community should be the full physicochemical characterization and broad biological screening of **Demethylagrimonolide 6-O-glucoside** to unlock its potential as a therapeutic agent or research tool. The publication of such fundamental data will be invaluable for the advancement of natural product science and drug discovery.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com